

# An In-depth Technical Guide to 5-Ethyl-2-methylmorpholine

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## Compound of Interest

Compound Name: 5-Ethyl-2-methylmorpholine

CAS No.: 743444-85-1

Cat. No.: B1273580

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For Researchers, Scientists, and Drug Development Professionals

## Foreword: Navigating the Landscape of a Niche Morpholine Derivative

In the vast and ever-expanding universe of chemical compounds, some molecules, despite their intriguing structures, remain largely unexplored in publicly accessible literature. **5-Ethyl-2-methylmorpholine**, identified by the CAS number 743444-85-1, is one such entity. While its basic chemical identity is established, a comprehensive, dedicated technical profile is notably absent. This guide, therefore, takes a unique approach. Instead of presenting a dossier of established data for this specific molecule, we will embark on a journey of informed inference and scientific extrapolation.

Drawing upon the rich and well-documented chemistry of the morpholine scaffold, particularly 2,5-disubstituted analogs, this document will serve as a foundational technical guide for any researcher or drug development professional interested in **5-Ethyl-2-methylmorpholine**. We will construct a plausible narrative encompassing its synthesis, characterization, potential applications, and safety considerations, all grounded in the established principles of organic

chemistry and medicinal chemistry. This guide is designed not as a definitive record, but as a starting point to inspire and direct future research into this promising, yet under-characterized, molecule.

## Core Molecular Attributes of 5-Ethyl-2-methylmorpholine

**5-Ethyl-2-methylmorpholine** is a heterocyclic organic compound featuring a morpholine ring substituted with a methyl group at the 2-position and an ethyl group at the 5-position. The morpholine ring, a saturated heterocycle containing both an ether and a secondary amine functional group, is a cornerstone in medicinal chemistry, prized for its favorable physicochemical properties.<sup>[1]</sup>

| Property          | Value                             | Source                        |
|-------------------|-----------------------------------|-------------------------------|
| CAS Number        | 743444-85-1                       | <sup>[2]</sup>                |
| Molecular Formula | C <sub>7</sub> H <sub>15</sub> NO | <sup>[3]</sup> <sup>[4]</sup> |
| Molecular Weight  | 129.203 g/mol                     | <sup>[3]</sup>                |
| InChI Key         | MNGOCGNQLBTUAX-UHFFFAOYSA-N       | <sup>[3]</sup>                |

The presence of two stereocenters at the C2 and C5 positions implies the existence of four possible stereoisomers: (2R, 5R), (2S, 5S), (2R, 5S), and (2S, 5R). The relative stereochemistry (cis or trans) of the substituents will significantly influence the molecule's three-dimensional shape and, consequently, its biological activity.

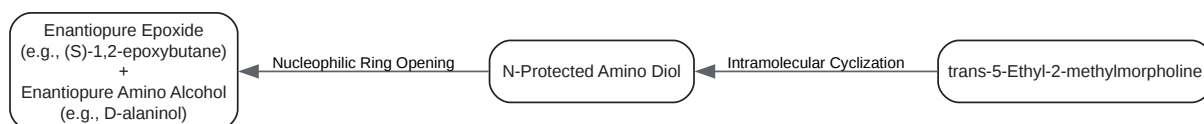
## Strategic Synthesis of 2,5-Disubstituted Morpholines: A Plausible Route to 5-Ethyl-2-methylmorpholine

While a specific, documented synthesis for **5-Ethyl-2-methylmorpholine** is not readily available, established methodologies for the stereoselective synthesis of trans- and cis-2,5-disubstituted morpholines provide a robust framework.<sup>[5]</sup><sup>[6]</sup><sup>[7]</sup><sup>[8]</sup><sup>[9]</sup> A highly plausible and

efficient strategy would involve the reaction of an enantiopure epoxide with an appropriate amino alcohol, followed by cyclization.

## Proposed Retrosynthetic Analysis

A logical retrosynthetic approach to a **trans-5-Ethyl-2-methylmorpholine** is outlined below. This strategy leverages commercially available and stereochemically defined starting materials.



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Caption: Retrosynthetic pathway for **trans-5-Ethyl-2-methylmorpholine**.

## Step-by-Step Experimental Protocol (Hypothetical)

This protocol describes a potential synthesis of (2R, 5S)-**5-Ethyl-2-methylmorpholine**, a trans isomer.

### Step 1: Nucleophilic Ring Opening of an Epoxide

- To a solution of D-alaninol (1.0 eq) in a suitable solvent such as n-propanol, add (S)-1,2-epoxybutane (1.2 eq).
- Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure to yield the crude amino diol intermediate.
- Purify the intermediate by column chromatography on silica gel.

Causality: The amino group of alaninol acts as a nucleophile, attacking the less sterically hindered carbon of the epoxide. The choice of enantiopure starting materials dictates the stereochemistry of the resulting amino diol.

### Step 2: N-Protection

- Dissolve the purified amino diol (1.0 eq) in dichloromethane.
- Add triethylamine (2.0 eq) and cool the mixture to 0 °C.
- Slowly add a protecting group reagent, such as tosyl chloride (1.1 eq), to the solution.
- Allow the reaction to warm to room temperature and stir until completion.
- Wash the reaction mixture with water and brine, then dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure and purify the N-protected amino diol by column chromatography.

Causality: Protection of the secondary amine is crucial to prevent side reactions during the subsequent cyclization step. The tosyl group is a common choice due to its stability and ease of removal.

### Step 3: Intramolecular Cyclization

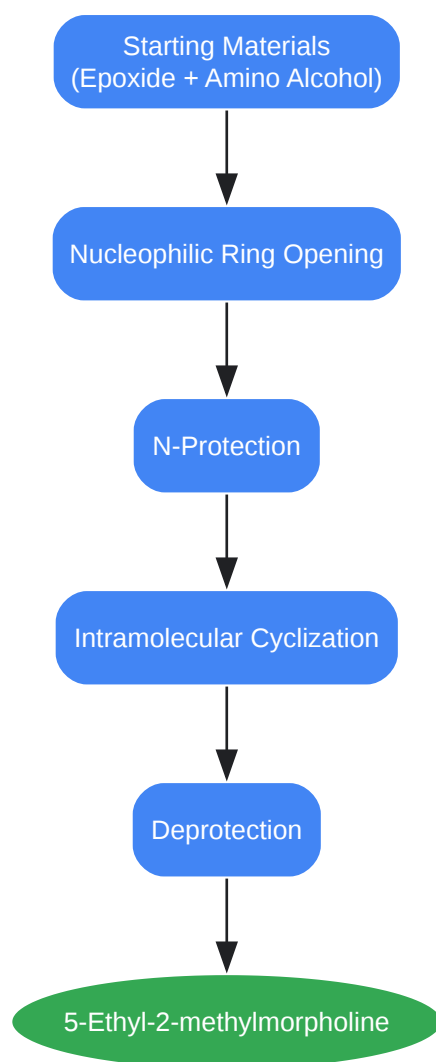
- Dissolve the N-protected amino diol (1.0 eq) in anhydrous tetrahydrofuran (THF).
- Add a strong base, such as sodium hydride (2.5 eq), portion-wise at 0 °C.
- Allow the mixture to warm to room temperature and stir for a designated period to facilitate deprotonation of the hydroxyl groups.
- Cool the reaction mixture back to 0 °C and add a hydroxyl-activating agent, for instance, p-toluenesulfonyl imidazole (1.0 eq).
- Monitor the reaction for the formation of the cyclized product.
- Quench the reaction carefully with water and extract the product with an organic solvent.
- Dry the organic layer, remove the solvent, and purify the N-protected morpholine derivative by column chromatography.

Causality: The base deprotonates the hydroxyl groups, and the activating agent selectively converts one into a good leaving group, facilitating intramolecular Williamson ether synthesis to form the morpholine ring. The regioselectivity of this step is critical for obtaining the desired product.

#### Step 4: Deprotection

- Dissolve the purified N-protected morpholine derivative in a suitable solvent system, such as ethanolic ammonia.
- Cool the solution to -78 °C and add a reducing agent, for example, sodium metal, in small portions.
- Allow the reaction to warm to room temperature.
- Upon completion, quench the reaction and work up to isolate the final product, **5-Ethyl-2-methylmorpholine**.
- Purify the final compound by distillation or column chromatography.

Causality: The final step removes the protecting group to yield the free secondary amine of the target molecule.



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Caption: Proposed synthetic workflow for **5-Ethyl-2-methylmorpholine**.

## Anticipated Characterization Data

Comprehensive characterization is essential to confirm the identity and purity of the synthesized **5-Ethyl-2-methylmorpholine**. Based on the analysis of similar substituted morpholines, the following spectroscopic signatures can be anticipated.<sup>[10][11]</sup>

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR: The proton NMR spectrum is expected to be complex due to the number of aliphatic protons and their diastereotopic nature. Key signals would include:

- A triplet and a quartet corresponding to the ethyl group.
- A doublet for the methyl group at C2.
- A series of multiplets in the range of 2.5-4.0 ppm for the protons on the morpholine ring.
- A broad singlet for the N-H proton, which may be exchangeable with D<sub>2</sub>O.
- <sup>13</sup>C NMR: The carbon NMR spectrum should display seven distinct signals corresponding to the seven carbon atoms in the molecule. The chemical shifts would be indicative of the different carbon environments (methyl, ethyl, and morpholine ring carbons).

## Mass Spectrometry (MS)

Mass spectrometry would be used to confirm the molecular weight of the compound. The electron ionization (EI) mass spectrum would likely show a molecular ion peak (M<sup>+</sup>) at m/z = 129, along with characteristic fragmentation patterns of the morpholine ring.

## Infrared (IR) Spectroscopy

The IR spectrum should exhibit characteristic absorption bands for:

- N-H stretching (a broad peak around 3300-3500 cm<sup>-1</sup>).
- C-H stretching of the alkyl groups (around 2850-2960 cm<sup>-1</sup>).
- C-O-C stretching of the ether linkage (around 1100 cm<sup>-1</sup>).

## The Morpholine Scaffold in Drug Discovery: Potential Applications of 5-Ethyl-2-methylmorpholine

The morpholine moiety is considered a "privileged structure" in medicinal chemistry, appearing in numerous approved drugs and clinical candidates.<sup>[1][12][13]</sup> Its presence often confers desirable properties such as improved aqueous solubility, metabolic stability, and a favorable pharmacokinetic profile.<sup>[1][13]</sup> Substituted morpholines have been investigated for a wide array of therapeutic applications.

## Central Nervous System (CNS) Disorders

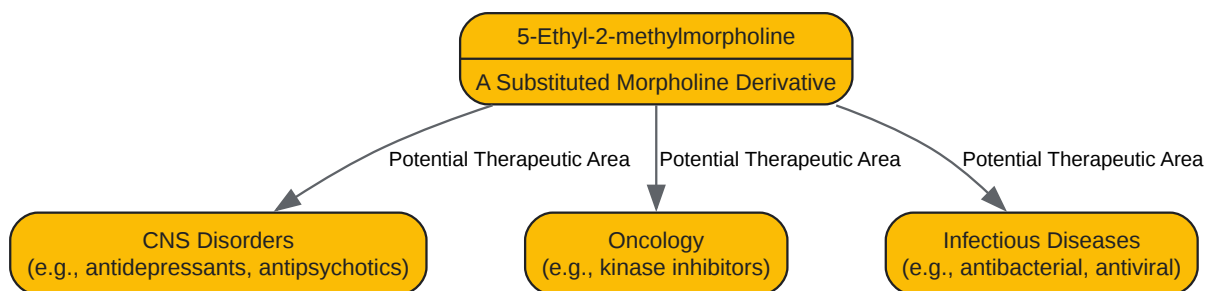
The morpholine scaffold is frequently incorporated into CNS-active compounds due to its ability to modulate the lipophilic-hydrophilic balance, which is crucial for blood-brain barrier penetration.[12][13] The substitution pattern on the morpholine ring can be tailored to achieve selective interactions with various CNS targets.[13]

## Oncology

Many kinase inhibitors developed for cancer therapy feature a morpholine ring.[14] This heterocycle can engage in hydrogen bonding with the hinge region of the kinase active site and also serve as a scaffold to orient other pharmacophoric elements.[15]

## Infectious Diseases

Morpholine derivatives have also shown promise as antimicrobial and antiviral agents. The morpholine ring can be a key component of the pharmacophore responsible for the observed biological activity.



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Caption: Potential therapeutic areas for **5-Ethyl-2-methylmorpholine**.

## Safety and Handling Considerations

Specific safety data for **5-Ethyl-2-methylmorpholine** is not available. Therefore, it is prudent to handle this compound with the same precautions as other structurally related, volatile amines like N-methylmorpholine.[16][17]

- **General Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of vapors and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Flammability:** Assumed to be a flammable liquid. Keep away from heat, sparks, and open flames.
- **Toxicity:** The toxicological properties have not been fully investigated. It should be treated as a potentially harmful substance.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place.

## Conclusion and Future Directions

**5-Ethyl-2-methylmorpholine** represents an intriguing yet understudied molecule within the vast family of morpholine derivatives. While direct experimental data is scarce, a wealth of knowledge on the synthesis and application of substituted morpholines provides a solid foundation for future research. This technical guide has outlined a plausible synthetic strategy, anticipated characterization data, and potential therapeutic applications based on established scientific principles.

The next logical steps in the exploration of **5-Ethyl-2-methylmorpholine** would be:

- **Synthesis and Characterization:** The execution of a stereoselective synthesis to obtain all four stereoisomers of **5-Ethyl-2-methylmorpholine**, followed by their thorough spectroscopic characterization.
- **Biological Screening:** A comprehensive biological evaluation of the individual stereoisomers against a panel of relevant therapeutic targets, particularly in the areas of CNS disorders and oncology.
- **Structure-Activity Relationship (SAR) Studies:** Should biological activity be identified, further SAR studies could be conducted to optimize the potency and selectivity of this molecular scaffold.

It is our hope that this guide will serve as a valuable resource and a catalyst for the scientific community to unlock the full potential of **5-Ethyl-2-methylmorpholine** and other novel

morpholine derivatives.

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